

maximum flow rate and pressure settings for MRV03-068

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Compound of Interest

Compound Name: MRV03-068

Cat. No.: B14752382

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Discrepancy in Request Identified

It has come to our attention that the provided topic, "maximum flow rate and pressure settings for **MRV03-068**," does not align with the requested content type and audience. The **MRV03-068** is a modular relief valve, a component used in hydraulic systems.^{[1][2][3]} The requested in-depth technical guide or whitepaper for researchers, scientists, and drug development professionals, including experimental protocols and signaling pathways, is not applicable to this type of mechanical device.

Therefore, we are unable to provide a response that fulfills all the "Core Requirements" of the original request, such as detailed experimental methodologies and diagrams of signaling pathways.

However, we can provide the technical specifications for the **MRV03-068** modular relief valve based on available data sheets, which may be of use.

Technical Specifications of the MRV03 Modular Relief Valve

The MRV-03 series are relief modular valves designed to limit the pressure in a hydraulic circuit.^{[1][2][3]} They are sandwich plate designed valves that can be stacked with other components to create a compact hydraulic system.^{[2][4][5]}

Quantitative Data Summary

Specification	Value
Maximum Flow Rate	80 l/min (21.2 GPM)[1][4][5]
Maximum Working Pressure	Up to 320 Bar (4570 PSI)[4][5] or 315 Bar (4500 psi)[1] depending on the specific model.
Pressure Adjusting Range	Multiple ranges available, including: 735 Bar , 770 Bar, 7140 Bar , and 7210 Bar.[4][5] Other sources indicate ranges from 100 - 500 PSI up to 100 - 4500 PSI.[2]
Nominal Valve Size	NG 10, CETOP 5, ISO 4401-05[5]
Hydraulic Fluid	ISO VG32, 46, 68[1][4]
Operating Temperature	-15°C to 70°C (-5°F to 158°F)[1]
Fluid Cleanliness	ISO4406 21/19/16, NAS1638 Class 10[1][6]

Functional Description

The MRV-03 series valves are two-stage, balanced piston relief valves.[2] They function by limiting the pressure in different ports (P, A, or B) of a hydraulic circuit to a predetermined maximum.[1][2] These valves are available with different control port options (P, W, A, B) and pressure adjustment can be made via a hex screw or a knob.[1]

We recommend reviewing the specific datasheets from the manufacturer for the exact model of the **MRV03-068** you are using to ensure you have the precise specifications for your application.

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